Application Notes & Protocols for Corodane in Synthetic Chemistry

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Compound of Interest	
Compound Name:	*Corodane*
CAS No.:	*13380-94-4*
Cat. No.:	*B048084*

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Abstract

This document provides a comprehensive technical guide on the applications of **Corodane** (CAS No. 13380-94-4) for researchers, chemists, and professionals in drug development. **Corodane**, systematically named Tricyclo[5.2.1.02,6]decan-8-one, is a saturated polycyclic ketone. Its rigid, strained tricyclic framework is not only of academic interest but also imparts unique reactivity, making it a valuable tool in two distinct areas of chemical science. Primarily, it serves as a key model substrate in enzymology and bioremediation studies for understanding the degradation of persistent pollutants. Secondly, it functions as a versatile and pivotal intermediate for the synthesis of fine chemicals, including specialized amines, alcohols, and novel fragrance compounds. This guide will detail the causality behind its utility in these fields and provide validated, step-by-step protocols for its primary applications.

Introduction and Compound Profile

Corodane is a synthetic organic compound with the molecular formula $C_{10}H_{14}O$.[1][2] Its structure is based on the tetrahydrodicyclopentadiene skeleton, featuring a ketone functional group at the C-8 position.[2][3] This rigid, cage-like architecture is fundamental to its utility.

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Table 1: Compound Identification and Properties

Identifier	Value	Source
Systematic Name	Tricyclo[5.2.1.02,6]decan-8-one	[1]
Synonyms	Octahydro-4,7-methano-inden-5-one, Corodane	[2][3]
CAS Number	13380-94-4	[1][4]
Molecular Formula	$C_{10}H_{14}O$	[5]
Molecular Weight	150.22 g/mol	[1][5]
Appearance	Colorless to almost colorless clear liquid	[6]
Boiling Point	132 °C @ 30 mmHg	[6]
Density	~1.05 g/cm³	[7]

A Note on Nomenclature:It is critical to distinguish **Corodane** (CAS 13380-94-4) from the similarly named legacy pesticide Chlordane. Chlordane is a highly chlorinated cyclodiene pesticide ($C_{10}H_6Cl_8$) and is classified as a probable human carcinogen.[1] **Corodane** ($C_{10}H_{14}O$) is an unchlorinated ketone and possesses entirely different chemical and toxicological properties. The structural similarity of the carbon skeleton, however, is precisely what makes **Corodane** a useful, non-toxic model for studying the bioremediation of compounds like Chlordane.[1]

Core Applications of **Corodane**

The utility of **Corodane** stems from its unique structure, leading to two primary fields of application: Biocatalysis/Environmental Science and Synthetic Chemistry.

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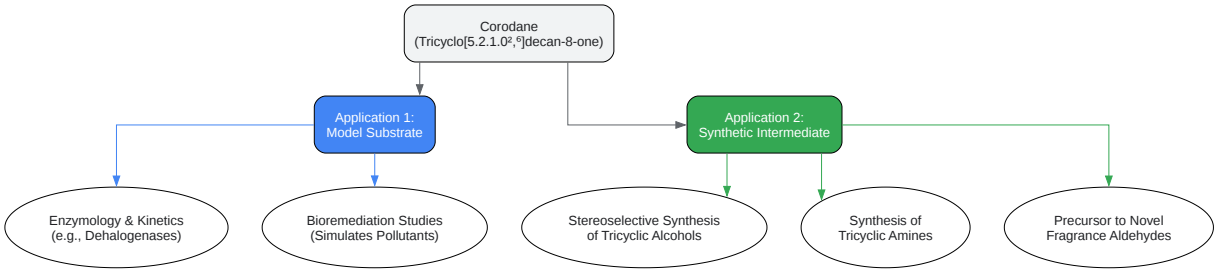

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Caption: Logical workflow of **Corodane**'s primary applications.

Application in Biocatalysis and Environmental Science

Causality: The degradation of persistent organic pollutants (POPs), such as chlorinated pesticides, is a critical area of research. The enzymes responsible, often haloalkane dehalogenases, catalyze the cleavage of carbon-halogen bonds.[8] Studying these enzymes requires substrates that can mimic the complex, rigid structures of pollutants without posing the same toxic risk. **Corodane** is an ideal model substrate because its tricyclo[5.2.1.02,6]decane skeleton is structurally analogous to the core of certain legacy pesticides.[1] This allows researchers to investigate the mechanism, kinetics, and substrate specificity of dehalogenase enzymes in a controlled, safe laboratory setting, providing insights for developing effective bioremediation strategies.[1]

Protocol 1: Representative Assay for Dehalogenase Activity using a Model Substrate

This protocol describes a general spectrophotometric method to assess the activity of a putative dehalogenase enzyme. While **Corodane** itself is unhalogenated, this protocol is typical

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for the types of studies in which a halogenated derivative of **Corodane** or a similar model compound would be used.

Objective: To determine the rate of halide ion release from a halogenated substrate by a dehalogenase enzyme.

Materials:

- Putative dehalogenase enzyme solution
- Halogenated substrate (e.g., a chlorinated derivative of **Corodane**) dissolved in a suitable organic solvent (e.g., DMSO)
- Tris-SO_4 buffer (pH ~8.0)
- Mercuric thiocyanate ($Hg(SCN)_2$) solution
- Ferric ammonium sulfate ($Fe(NH_4)(SO_4)_2$) solution in nitric acid
- Microplate reader or spectrophotometer (λ = 460 nm)
- 96-well microplate or cuvettes

Procedure:

- Reagent Preparation: Prepare a stock solution of the halogenated substrate. Prepare the colorimetric reagents as described in established literature for halide detection.
- Reaction Setup: In each well of the microplate, add the Tris-SO_4 buffer.
- Enzyme Addition: Add a specific volume of the dehalogenase enzyme solution to each well, reserving some wells as "no-enzyme" controls.
- Reaction Initiation: Initiate the reaction by adding a small volume of the substrate stock solution to each well. The final concentration of the organic solvent should be kept low (<1%) to avoid enzyme denaturation.

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- Incubation: Incubate the plate at a constant temperature (e.g., 30°C) for a set period (e.g., 10-30 minutes).
- Reaction Termination & Color Development: Stop the reaction by adding the mercuric thiocyanate solution, followed by the ferric ammonium sulfate solution. The released halide ions will react to form a colored complex.
- Measurement: Read the absorbance of each well at 460 nm. The intensity of the color is proportional to the amount of halide released.
- Data Analysis: Subtract the absorbance of the "no-enzyme" controls from the sample readings. Calculate the concentration of released halide using a standard curve prepared with known concentrations of KCl or KBr. Enzyme activity is typically expressed in units such as µmol of halide released per minute per mg of enzyme.

Self-Validation Insight:The use of a "no-enzyme" control is critical to account for any non-enzymatic, spontaneous degradation of the substrate. A time-course experiment, where reactions are stopped at different intervals, should yield a linear increase in product formation, confirming a constant enzyme velocity under initial rate conditions.

Application as a Versatile Synthetic Intermediate

The ketone functional group in **Corodane** is a versatile handle for a wide range of chemical transformations. Its rigid scaffold ensures high stereocontrol in many reactions, making it a valuable precursor for complex tricyclic molecules.

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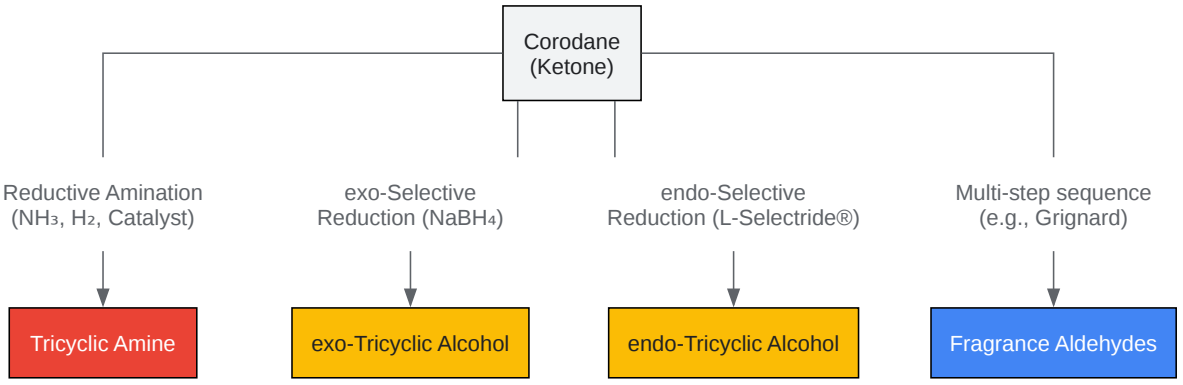

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Caption: Key synthetic transformations starting from **Corodane**.

Protocol 2: Synthesis of Tricyclo[5.2.1.02,6]decan-8-amine via Reductive Amination

Objective: To convert the ketone functionality of **Corodane** into a primary amine. This reaction is a cornerstone of amine synthesis.[3]

Materials:

- **Corodane** (Tricyclo[5.2.1.02,6]decan-8-one)
- Ammonia (NH_3) source
- Reducing agent (e.g., H_2 gas with a Platinum-group metal catalyst like Pd/C, or $NaBH_3CN$)
- Solvent (e.g., Methanol or Ethanol)
- Parr hydrogenator or similar pressure vessel

Procedure:

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- Vessel Setup: To a suitable pressure reaction vessel, add **Corodane** and the solvent (e.g., Methanol).
- Catalyst Addition: Add the hydrogenation catalyst (e.g., 5% Palladium on Carbon).
- Amine Source: Saturate the solution with ammonia gas or add a solution of ammonia in methanol.
- Reaction: Seal the vessel, purge with nitrogen, and then pressurize with hydrogen gas (H_2) to the desired pressure (e.g., 50-100 psi).
- Incubation: Heat the mixture to a specified temperature (e.g., 50-80°C) and stir vigorously for several hours (e.g., 12-24 h) until hydrogen uptake ceases.
- Work-up: Cool the vessel, carefully vent the excess hydrogen, and purge with nitrogen. Filter the reaction mixture through a pad of Celite to remove the catalyst, washing with methanol.
- Isolation: Remove the solvent from the filtrate under reduced pressure. The resulting crude amine can be purified by distillation or crystallization of a salt (e.g., hydrochloride).

Causality Insight:The reaction proceeds via the initial formation of an imine intermediate between **Corodane** and ammonia. This imine is then immediately reduced in situ by the catalytic hydrogenation process to yield the final primary amine. The rigid structure of the starting material often leads to a high degree of stereoselectivity in the product.[3]

Protocol 3: Stereoselective Synthesis of exo- and endo-Tricyclic Alcohols

Objective: To reduce the ketone of **Corodane** to a secondary alcohol with specific stereochemistry. The choice of reducing agent dictates the facial selectivity of the hydride attack on the carbonyl.[9]

A. Synthesis of exo-Octahydro-4,7-methano-1H-inden-5-ol

Principle: Small, unhindered reducing agents like sodium borohydride ($NaBH_4$) preferentially attack the carbonyl from the less sterically hindered endo face, pushing the resulting alcohol into the exo position.[9]

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Materials:

- **Corodane**
- Sodium borohydride ($NaBH_4$)
- Methanol
- Diethyl ether
- Saturated aqueous ammonium chloride (NH_4Cl)

Procedure:

- Dissolution: Dissolve **Corodane** in methanol in a round-bottom flask and cool the solution in an ice bath (0°C).
- Reduction: Add sodium borohydride in small portions to the stirred solution.
- Reaction: Stir the reaction at 0°C for 1 hour, then allow it to warm to room temperature and stir for an additional 2-3 hours.
- Quenching: Carefully quench the reaction by slowly adding saturated aqueous NH_4Cl solution.
- Extraction: Extract the aqueous layer with diethyl ether (3x).
- Drying and Isolation: Combine the organic layers, dry over anhydrous magnesium sulfate ($MgSO_4$), filter, and concentrate under reduced pressure to yield the crude exo-alcohol, which can be purified by chromatography or distillation.[9]

B. Synthesis of endo-Octahydro-4,7-methano-1H-inden-5-ol

Principle: Large, sterically demanding reducing agents like L-Selectride® (lithium tri-sec-butylborohydride) cannot approach from the crowded endo face. They are forced to attack from the more open exo face, resulting in the formation of the endo-alcohol.[9]

Materials:

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- **Corodane**
- L-Selectride® (1.0 M solution in THF)
- Anhydrous Tetrahydrofuran (THF)
- Aqueous sodium hydroxide (NaOH) solution (3 M)
- Hydrogen peroxide (30% aqueous solution)

Procedure:

- Setup: In an oven-dried, nitrogen-flushed flask, dissolve **Corodane** in anhydrous THF. Cool the solution to -78°C using a dry ice/acetone bath.
- Reduction: Add the L-Selectride® solution dropwise via syringe to the stirred solution.
- Reaction: Maintain the reaction at -78°C for 3-4 hours.
- Quenching & Oxidation: Warm the reaction to 0°C and slowly add the NaOH solution, followed by the very careful, dropwise addition of 30% H_2O_2 to oxidize the borane intermediates.
- Extraction: Extract the mixture with diethyl ether (3x).
- Drying and Isolation: Combine the organic layers, wash with brine, dry over anhydrous $MgSO_4$, filter, and concentrate to yield the crude endo-alcohol.[9]

Summary and Future Outlook

Corodane (Tricyclo[5.2.1.02,6]decan-8-one) is a multifaceted compound whose applications are dictated by its unique and rigid polycyclic structure. In environmental science, it provides a safe and effective model to probe the mechanisms of enzymes that are key to detoxifying hazardous pollutants.[1] In synthetic chemistry, its ketone group serves as a reliable starting point for stereocontrolled syntheses of more complex molecules, finding use in fields as diverse as materials science and perfumery.[10][11] The continued exploration of reactions involving this scaffold will undoubtedly unlock further applications for this versatile chemical building block.

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